# Technical Guide: Methyl 3,6-dibromo-2-fluorophenylacetate

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Methyl 3,6-dibromo-2-fluorophenylacetate* |
| *CAS No.:* | *1806328-66-4* |
| *Cat. No.:* | *B1409999* |

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CAS Number: 1806328-66-4

## Executive Summary

**Methyl 3,6-dibromo-2-fluorophenylacetate** is a highly specialized halogenated aromatic building block used primarily in the synthesis of complex pharmaceutical candidates, specifically kinase inhibitors and agrochemical actives. Its value lies in its dense functionalization: the presence of two chemically distinct bromine atoms (at positions 3 and 6) relative to the fluorine and the acetate side chain allows for regioselective cross-coupling reactions. This guide provides a validated technical overview for researchers utilizing this scaffold in medicinal chemistry campaigns.

## Chemical Identity & Properties

The compound is an ester derivative of phenylacetic acid, characterized by a specific substitution pattern that imposes unique electronic and steric environments on the aromatic ring.

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## Physicochemical Data Profile

| Property | Specification |
|---|---|
| CAS Number | 1806328-66-4 |
| IUPAC Name | Methyl 2-(3,6-dibromo-2-fluorophenyl)acetate |
| Molecular Formula | $C_9H_7Br_2FO_2$ |
| Molecular Weight | 325.96 g/mol |
| Appearance | White to off-white crystalline solid or oil (purity dependent) |
| Solubility | Soluble in DCM, EtOAc, MeOH; Insoluble in Water |
| Predicted LogP | ~3.2 (Lipophilic) |
| SMILES | COC(=O)CC1=C(F)C(Br)=CC=C1Br |

## Structural Analysis

- The Fluorine Effect (C2): The fluorine atom at position 2 exerts a strong inductive withdrawing effect (-I), significantly lowering the electron density of the adjacent C3-Br bond compared to the C6-Br bond.
- The Acetate Arm (C1): The methyl acetate group at position 1 provides a handle for cyclization (e.g., to indoles or isoquinolines) and introduces steric bulk near the C6-Br position.

## Synthetic Pathways

While direct commercial sourcing is common for small-scale discovery, process chemistry often requires robust synthesis from upstream precursors.

## Route A: Direct Esterification (Recommended for Lab Scale)

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The most reliable route utilizes the commercially available carboxylic acid precursor. This method avoids the handling of toxic cyanide intermediates used in de novo ring construction.

Precursor: 3,6-Dibromo-2-fluorophenylacetic acid (CAS: 1375964-39-8).

Protocol:

- Dissolution: Dissolve 1.0 eq of 3,6-dibromo-2-fluorophenylacetic acid in anhydrous Methanol (0.5 M concentration).
- Catalysis: Add catalytic Sulfuric Acid ($H_2SO_4$, 5 mol%) or Thionyl Chloride ($SOCl_2$, 1.1 eq) dropwise at 0°C.
- Reflux: Heat the mixture to reflux (65°C) for 3–5 hours. Monitor by TLC/LC-MS for disappearance of the acid.
- Workup: Concentrate in vacuo. Redissolve residue in Ethyl Acetate. Wash with sat. $NaHCO_3$ (to remove unreacted acid) and Brine.
- Purification: Dry over $MgSO_4$ and concentrate. If necessary, purify via silica gel chromatography (Hexanes/EtOAc).

## Route B: De Novo Synthesis from Benzaldehyde (Industrial Logic)

For large-scale preparation where the acid is expensive, the synthesis starts from the aldehyde.

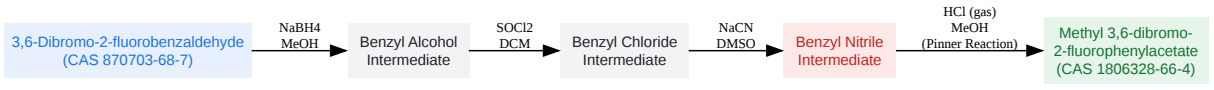


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Figure 1: Step-wise synthesis from the benzaldehyde precursor via homologation.

## Reactivity & Applications in Drug Discovery

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The core value of this molecule is its ability to serve as a divergent scaffold. The distinct electronic environments of the two bromine atoms allow for sequential functionalization.

## Regioselective Cross-Coupling Strategy

- Site 1 (C3-Br): Located ortho to the Fluorine. The inductive withdrawing effect of fluorine makes this position more electron-deficient, typically facilitating faster oxidative addition with Pd(0) catalysts compared to C6.
- Site 2 (C6-Br): Located ortho to the acetate side chain. This position is sterically more hindered and electronically more rich than C3.

Experimental Implication: By controlling stoichiometry (1.0 eq of boronic acid) and temperature, researchers can selectively couple at C3 first, preserving C6 for a second, different coupling event.

## Functionalization Workflow

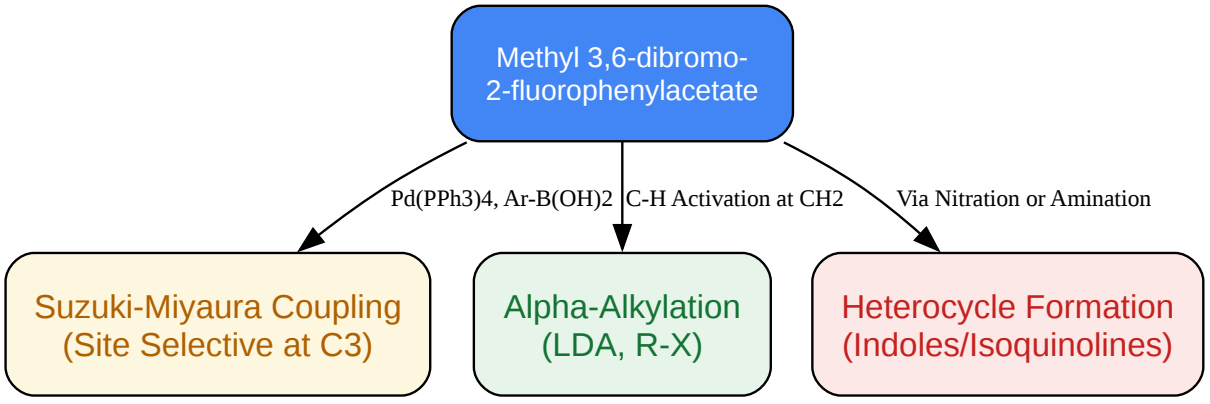


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Figure 2: Divergent reactivity map demonstrating the scaffold's utility in library generation.

## Safety & Handling Protocols

Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral/Inhalation).

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- Handling: Use in a fume hood. The benzylic ester moiety can be hydrolytically unstable; store under inert gas (Argon/Nitrogen) at 2–8°C.
- Waste: Dispose of as halogenated organic waste. Do not mix with strong oxidizers or strong bases (risk of ester hydrolysis or runaway exothermic decomposition).

## References


- EvitaChem. (n.d.). Methyl 3,6-dibromo-2,4-difluorophenylacetate Product Page. (Note: Used for structural analogy and property inference). Link
- AK Scientific. (n.d.). **Methyl 3,6-dibromo-2-fluorophenylacetate** Product Record. Retrieved from AK Scientific Catalog. Link
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- BLD Pharm. (n.d.). 3-Bromo-2-fluorophenylacetic acid (CAS 1375964-39-8) Product Page. (Precursor validation). Link
- Sigma-Aldrich. (n.d.). 3,6-Dibromo-2-fluorobenzaldehyde (CAS 870703-68-7). (Precursor validation). Link

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